

N-Methylcyclohexylamine: A Comprehensive Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Methylcyclohexylamine**

Cat. No.: **B046574**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **N-Methylcyclohexylamine**, a versatile secondary amine utilized as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1][2][3] This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and a visual representation of its synthesis.

Core Physicochemical Properties

N-Methylcyclohexylamine is a clear, colorless to pale yellow liquid with a characteristic amine-like, slightly fishy odor.[2] It is a secondary aliphatic amine featuring a methyl group and a cyclohexyl group attached to the nitrogen atom.[2]

Quantitative Data Summary

The following tables summarize the key quantitative physicochemical properties of **N-Methylcyclohexylamine**, facilitating easy comparison and reference.

Identifier	Value	Reference
IUPAC Name	N-methylcyclohexanamine	
CAS Number	100-60-7	
Molecular Formula	C ₇ H ₁₅ N	[4]
Molecular Weight	113.20 g/mol	[4]
Canonical SMILES	CNC1CCCCC1	[4]

Physical Property	Value	Conditions	Reference
Boiling Point	149 °C	at 760 mmHg	[5]
Melting Point	-9 to -7 °C		
Density	0.868 g/mL	at 25 °C	[5]
Refractive Index	1.456	at 20 °C	

Solubility & Partitioning	Value	Conditions	Reference
Water Solubility	5.4 g/100 mL	at 20 °C	
Solubility in Organic Solvents	Soluble in ethanol, ether		[1][2]
logP (Octanol-Water Partition Coefficient)	1.93		
pKa (Acid Dissociation Constant)	11.03 ± 0.20	Predicted	

Experimental Protocols

The following sections provide generalized, detailed methodologies for the determination of the key physicochemical properties of **N-Methylcyclohexylamine**.

Determination of Boiling Point

The boiling point of **N-Methylcyclohexylamine** can be determined using a distillation apparatus or a micro-boiling point method with a Thiele tube.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle
- Boiling chips

Procedure:

- Assemble the distillation apparatus in a fume hood.
- Place a small volume of **N-Methylcyclohexylamine** and a few boiling chips into the distillation flask.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Begin heating the flask gently with the heating mantle.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- Correct the observed boiling point for atmospheric pressure if it deviates significantly from 760 mmHg.

Determination of Melting Point (for solid derivatives)

While **N-Methylcyclohexylamine** is a liquid at room temperature, its solid derivatives (e.g., salts) can be characterized by their melting point.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of the solid derivative

Procedure:

- Finely powder a small amount of the dry sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 15-20 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first drop of liquid is observed (the beginning of the melting range) and the temperature at which the entire sample has melted (the end of the melting range). For a pure compound, this range should be narrow.

Determination of Density

The density of **N-Methylcyclohexylamine** can be determined using a pycnometer or a hydrometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Water bath with temperature control

Procedure:

- Clean and dry the pycnometer and weigh it accurately.
- Fill the pycnometer with **N-Methylcyclohexylamine**, ensuring no air bubbles are trapped.
- Insert the stopper and allow any excess liquid to overflow through the capillary.
- Wipe the outside of the pycnometer dry and weigh it again.
- Empty and clean the pycnometer, then fill it with distilled water and repeat the weighing process.
- The density is calculated using the formula: Density = (mass of substance) / (mass of an equal volume of water) × density of water at that temperature.

Determination of Solubility

A qualitative and quantitative determination of solubility in various solvents is crucial for handling and formulation.

Apparatus:

- Test tubes
- Vortex mixer
- Analytical balance
- A selection of solvents (e.g., water, ethanol, acetone, hexane)

Procedure (Qualitative):

- Place a small, known amount (e.g., 10 mg) of **N-Methylcyclohexylamine** into a test tube.
- Add a small volume (e.g., 1 mL) of the solvent to be tested.
- Agitate the mixture vigorously using a vortex mixer for a set period (e.g., 1-2 minutes).

- Visually inspect the solution for any undissolved droplets or layers. If the substance forms a homogeneous solution, it is considered soluble.

Procedure (Quantitative):

- Prepare a saturated solution of **N-Methylcyclohexylamine** in the solvent of interest at a specific temperature.
- Allow any undissolved material to settle.
- Carefully withdraw a known volume of the supernatant.
- Determine the concentration of **N-Methylcyclohexylamine** in the aliquot using a suitable analytical method, such as gas chromatography (GC) or titration.

Determination of pKa

The acid dissociation constant (pKa) of the conjugate acid of **N-Methylcyclohexylamine** can be determined by potentiometric titration.

Apparatus:

- pH meter with a combination electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar

Procedure:

- Accurately weigh a sample of **N-Methylcyclohexylamine** and dissolve it in a known volume of water.
- Place the beaker on the magnetic stirrer and immerse the pH electrode in the solution.
- Titrate the solution with a standardized solution of a strong acid (e.g., HCl), adding the titrant in small increments.

- Record the pH of the solution after each addition of titrant.
- Plot a titration curve of pH versus the volume of titrant added.
- The pKa is the pH at the half-equivalence point, where half of the amine has been protonated.

Determination of logP (Octanol-Water Partition Coefficient)

The logP value, a measure of lipophilicity, can be determined using the shake-flask method.

Apparatus:

- Separatory funnel
- Vortex mixer or shaker
- Centrifuge (optional)
- UV-Vis spectrophotometer or GC for concentration analysis

Procedure:

- Prepare a stock solution of **N-Methylcyclohexylamine** in either water or n-octanol.
- Add equal volumes of n-octanol and water to a separatory funnel.
- Add a small, known amount of the **N-Methylcyclohexylamine** stock solution to the funnel.
- Shake the funnel vigorously for a set period to allow for partitioning between the two phases.
- Allow the layers to separate completely. A centrifuge can be used to break up any emulsions.
- Carefully separate the aqueous and organic layers.
- Determine the concentration of **N-Methylcyclohexylamine** in each layer using a suitable analytical technique.

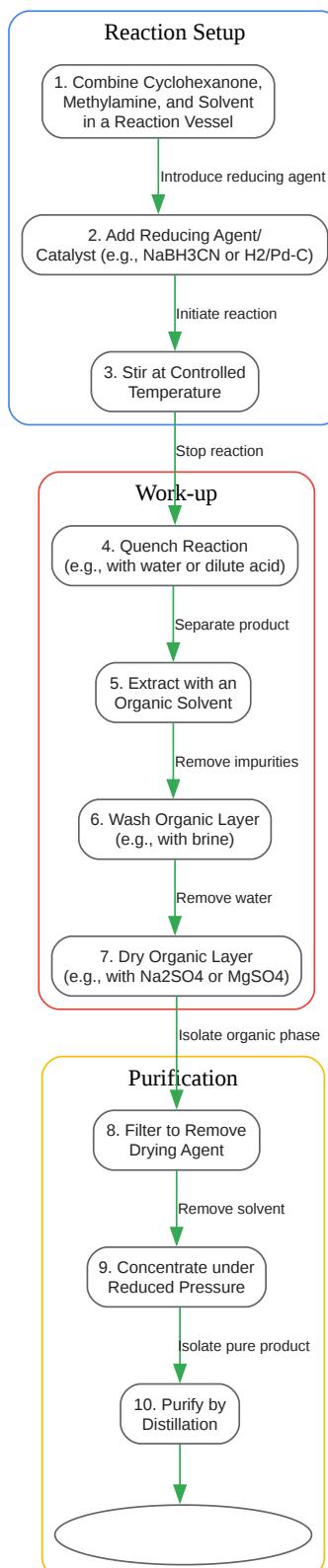
- The partition coefficient (P) is the ratio of the concentration in the organic phase to the concentration in the aqueous phase. logP is the base-10 logarithm of P.

Synthesis of N-Methylcyclohexylamine

N-Methylcyclohexylamine is commonly synthesized via the reductive amination of cyclohexanone with methylamine.^{[1][3]} This process involves the formation of an intermediate imine, which is then reduced to the final secondary amine.^[6]

Experimental Workflow: Reductive Amination of Cyclohexanone

The following diagram illustrates a typical experimental workflow for the synthesis of **N-Methylcyclohexylamine**.



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- To cite this document: BenchChem. [N-Methylcyclohexylamine: A Comprehensive Physicochemical Profile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046574#physicochemical-properties-of-n-methylcyclohexylamine>]

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